

Application Note: Quantification of Nitrite in Tissue Samples by Ion Chromatography

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Compound of Interest

Compound Name: Nitrite

Cat. No.: B080452

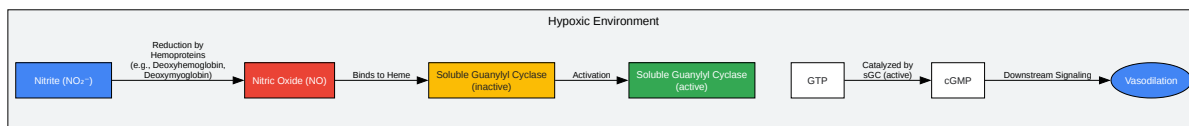
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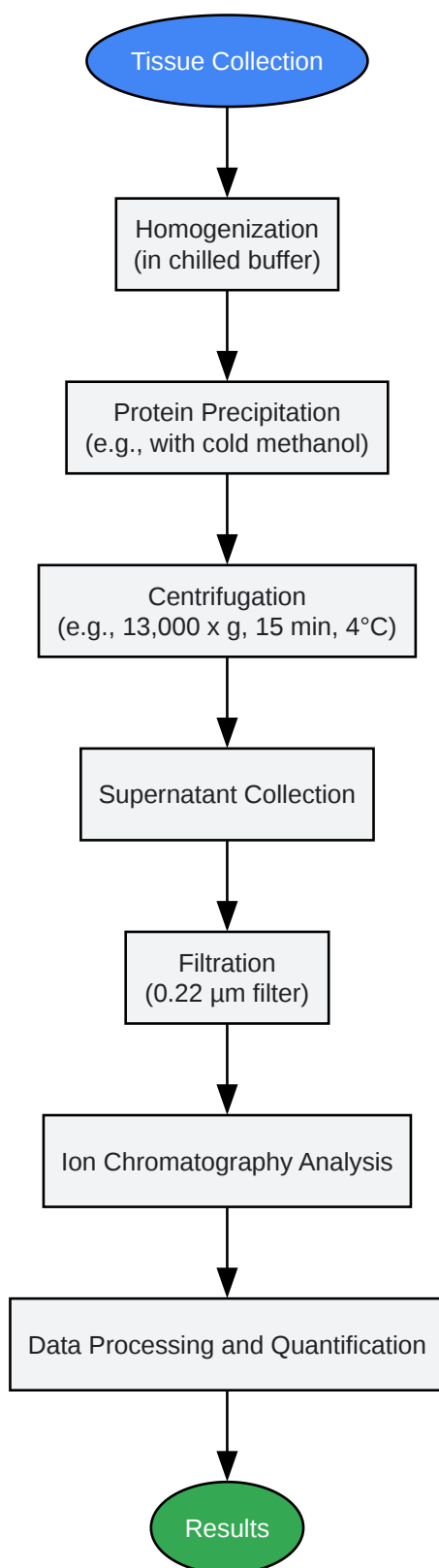
Introduction

Nitrite, once considered an inert oxidation product of nitric oxide (NO), is now recognized as a crucial signaling molecule and a stable reservoir of NO, particularly in hypoxic conditions.^{[1][2][3][4]} Its role in physiological and pathophysiological processes, including vasodilation, cytoprotection during ischemia-reperfusion, and modulation of mitochondrial respiration, makes its accurate quantification in tissues a key aspect of biomedical research.^{[1][3][4]} Ion chromatography (IC) coupled with conductivity detection offers a robust, sensitive, and selective method for the determination of **nitrite** in complex biological matrices like tissue homogenates.^{[2][5]} This application note provides a detailed protocol for the analysis of **nitrite** in tissue samples using ion chromatography.

Signaling Pathway of Nitrite

Under hypoxic conditions, **nitrite** is reduced to bioactive nitric oxide, which then activates soluble guanylyl cyclase (sGC), leading to an increase in cyclic guanosine monophosphate (cGMP) and subsequent vasodilation. This pathway is a critical alternative to the classical L-arginine-NOS pathway for NO production when oxygen is limited.





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